

Application Notes and Protocols: Cloning and Expression of Recombinant SJ26 Protein

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SJ26
Cat. No.: B15544638

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The 26 kDa Glutathione S-transferase (GST) from *Schistosoma japonicum* (**SJ26**, also known as **Sj26GST**) is a crucial enzyme involved in the parasite's detoxification pathways, playing a significant role in its survival within the host.[1][2] This protein is also a prominent antigen and has been extensively investigated as a candidate for vaccines against schistosomiasis.[3] The ability to produce large quantities of pure and active recombinant **SJ26** protein is essential for structural studies, drug screening, and vaccine development.[3]

These application notes provide a comprehensive overview and detailed protocols for the cloning, expression, and purification of recombinant **SJ26** protein. The methodologies described herein are based on the widely used pGEX expression system in *Escherichia coli*, which facilitates high-level production and straightforward purification of GST-tagged proteins. [4][5][6]

Data Presentation

Recombinant SJ26 Protein Characteristics

Parameter	Value	Reference
Organism	Schistosoma japonicum (Blood fluke)	[1]
Protein Name	Glutathione S-transferase class-mu 26 kDa isozyme, Sj26 antigen, SjGST	[1]
Calculated Molecular Weight	~26 kDa (native), ~52 kDa (as GST fusion protein)	[4][5]
Amino Acid Residues	217-224 (depending on the construct)	[7][8]
Purity (commercial)	> 95% as determined by reducing SDS-PAGE	
Endotoxin Level (commercial)	< 1.0 EU per µg of the protein as determined by the LAL method	

Quantitative Data from a Vaccine Study in Mice

A study investigating the protective efficacy of a co-immunization strategy with **SJ26** DNA and recombinant **SJ26** protein (rSj26 GST) in BALB/c mice yielded the following results after challenging with *S. japonicum* cercariae.[9]

Immunization Group	Worm Reduction Rate (%)	Liver Egg Reduction Rate (%)
Co-immunization (pEGFP-Sj26 + rSj26 GST)	50.8%	32.7%
pEGFP-Sj26 alone	28.0%	20.6%
rSj26 GST alone	25.5%	33.0%

Experimental Protocols

Cloning of **SJ26** into pGEX Expression Vector

This protocol describes the general steps for cloning the **SJ26** gene into a pGEX vector. The specific restriction enzymes and primers will need to be designed based on the **SJ26** coding sequence and the multiple cloning site of the chosen pGEX vector.

Materials:

- *S. japonicum* cDNA or a synthetic gene for **SJ26**
- pGEX vector (e.g., pGEX-4T-1)[6]
- Restriction enzymes and corresponding buffers
- T4 DNA Ligase and buffer
- High-fidelity DNA polymerase for PCR
- Competent *E. coli* strain for cloning (e.g., JM105 or DH5 α)
- LB agar plates with ampicillin (100 μ g/ml)
- DNA purification kits (for PCR products and plasmids)

Protocol:

- **Gene Amplification:** Amplify the **SJ26** coding sequence using PCR with primers that incorporate desired restriction sites compatible with the pGEX vector's multiple cloning site.
- **Vector and Insert Digestion:** Digest both the amplified **SJ26** DNA and the pGEX vector with the selected restriction enzymes.
- **Purification:** Purify the digested vector and insert using a gel extraction kit or PCR purification kit to remove enzymes and buffers.
- **Ligation:** Ligate the digested **SJ26** insert into the linearized pGEX vector using T4 DNA Ligase. Incubate at 16°C overnight or at room temperature for 1-2 hours.[6]
- **Transformation:** Transform the ligation mixture into a competent *E. coli* cloning strain.

- Selection and Screening: Plate the transformed cells on LB agar plates containing ampicillin and incubate overnight at 37°C. Select individual colonies and screen for the correct insert by colony PCR and restriction digestion of purified plasmid DNA.
- Sequence Verification: Confirm the sequence and reading frame of the cloned **SJ26** gene by DNA sequencing.

Expression of Recombinant **SJ26**-GST Fusion Protein

This protocol outlines the induction of **SJ26**-GST expression in a suitable E. coli expression strain.

Materials:

- pGEX vector containing the **SJ26** gene
- Competent E. coli expression strain (e.g., BL21)[10]
- LB medium with ampicillin (100 µg/ml)
- Isopropyl β-D-1-thiogalactopyranoside (IPTG) stock solution (e.g., 1 M)

Protocol:

- Transformation: Transform the pGEX-**SJ26** plasmid into a competent E. coli expression strain like BL21.
- Starter Culture: Inoculate a single colony into 5-10 ml of LB medium with ampicillin and grow overnight at 37°C with shaking.
- Main Culture: Dilute the overnight culture 1:100 into a larger volume of fresh LB medium with ampicillin.[10]
- Growth: Incubate the culture at 37°C with vigorous shaking until the optical density at 600 nm (OD600) reaches mid-log phase (0.6–1.0).[10]
- Induction: Induce protein expression by adding IPTG to a final concentration of 0.1-1.0 mM. [10]

- Expression: Continue to incubate the culture for an additional 3-5 hours at 37°C or at a lower temperature (e.g., 18-25°C) overnight to improve protein solubility.
- Harvesting: Harvest the cells by centrifugation at 5,000 x g for 10 minutes at 4°C. Discard the supernatant. The cell pellet can be stored at -80°C until purification.

Purification of Recombinant **SJ26**-GST Fusion Protein

This protocol describes the purification of the **SJ26**-GST fusion protein from bacterial lysate using Glutathione Sepharose 4B affinity chromatography.[11]

Materials:

- E. coli cell pellet containing expressed **SJ26**-GST
- Phosphate-Buffered Saline (PBS): 140 mM NaCl, 2.7 mM KCl, 10 mM Na₂HPO₄, 1.8 mM KH₂PO₄, pH 7.3[10]
- Lysis Buffer: PBS containing 1% Triton X-100 and protease inhibitors
- Glutathione Sepharose 4B resin[11]
- Elution Buffer: 50 mM Tris-HCl, 10-20 mM reduced glutathione, pH 8.0[11][12]
- Chromatography column or microcentrifuge tubes for batch purification

Protocol:

- Cell Lysis:
 - Resuspend the cell pellet in 1/20th of the original culture volume of cold PBS.[10]
 - Lyse the cells by sonication on ice.[1]
 - Add Triton X-100 to a final concentration of 1% and mix gently for 30 minutes to solubilize the protein.[10]
 - Clarify the lysate by centrifugation at 12,000 x g for 10 minutes at 4°C to pellet cellular debris. Collect the supernatant.[10]

- Affinity Chromatography (Column Method):
 - Pack a column with Glutathione Sepharose 4B resin and equilibrate with 5-10 bed volumes of PBS.[1]
 - Load the clarified lysate onto the column at a slow flow rate (e.g., 0.5-1 ml/min).
 - Wash the column with 10 bed volumes of PBS to remove unbound proteins.
 - Elute the **SJ26**-GST fusion protein with elution buffer. Collect fractions and monitor protein elution by measuring absorbance at 280 nm.
- Affinity Chromatography (Batch Method):
 - Add the equilibrated Glutathione Sepharose 4B resin to the clarified lysate.
 - Incubate on a rocker or rotator for 30 minutes to 1 hour at 4°C to allow binding.
 - Pellet the resin by centrifugation at 500 x g for 5 minutes.[12]
 - Wash the resin by resuspending in PBS, incubating briefly, and pelleting again. Repeat this wash step 2-3 times.
 - Elute the bound protein by resuspending the resin in elution buffer and incubating for 10 minutes.[12] Pellet the resin and collect the supernatant containing the purified protein. Repeat the elution step 1-2 times.
- Analysis and Storage:
 - Analyze the purified fractions by SDS-PAGE to assess purity and molecular weight.
 - Pool the fractions containing the pure protein.
 - If necessary, remove the glutathione by dialysis against PBS.
 - Store the purified protein at 4°C for short-term use or at -80°C in aliquots with glycerol for long-term storage.[8]

Visualizations

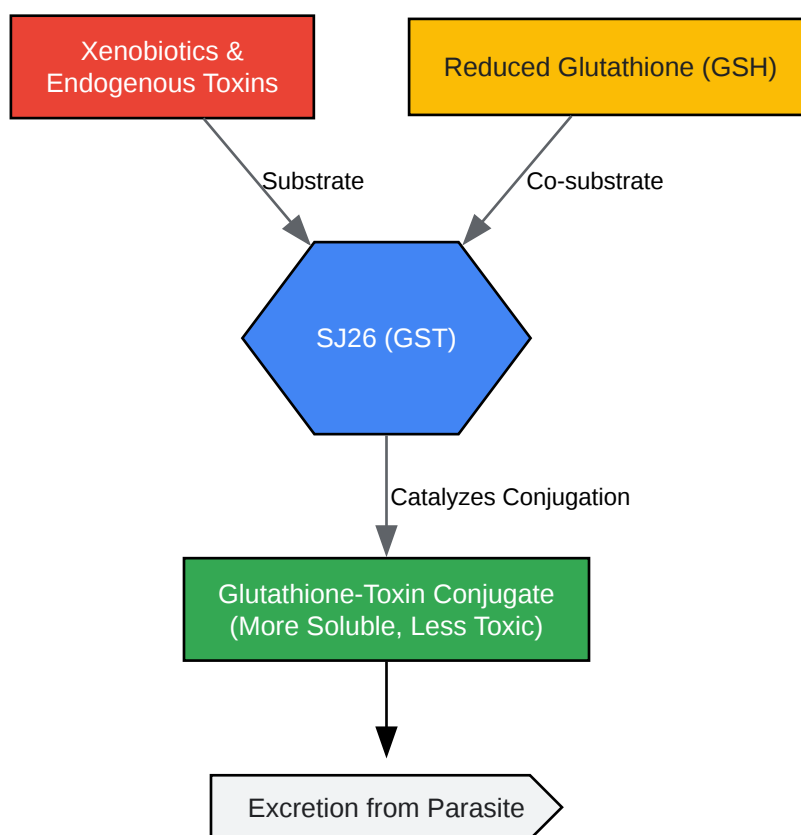
Experimental Workflow for Recombinant **SJ26** Production



[Click to download full resolution via product page](#)

Caption: Workflow for cloning, expression, and purification of recombinant **SJ26** protein.

Functional Role of **SJ26** in Parasite Detoxification



[Click to download full resolution via product page](#)

Caption: Catalytic role of **SJ26** in the detoxification pathway of *Schistosoma japonicum*.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Purification of proteins fused to glutathione S-transferase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Expression of an enzymatically active parasite molecule in Escherichia coli: Schistosoma japonicum glutathione S-transferase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. andrewslab.ca \[andrewslab.ca\]](#)

- [5. med.unc.edu](http://med.unc.edu) [med.unc.edu]
- [6. webdoc.sub.gwdg.de](http://webdoc.sub.gwdg.de) [webdoc.sub.gwdg.de]
- 7. Conformational stability of pGEX-expressed Schistosoma japonicum glutathione S-transferase: a detoxification enzyme and fusion-protein affinity tag - PubMed [pubmed.ncbi.nlm.nih.gov]
- [8. usbio.net](http://usbio.net) [usbio.net]
- 9. [Protective efficacy of co-immunization with Sj26 DNA and recombinant protein vaccine against Schistosoma japonicum in mice] [pubmed.ncbi.nlm.nih.gov]
- [10. scientificlabs.co.uk](http://scientificlabs.co.uk) [scientificlabs.co.uk]
- [11. cdn.cytivalifesciences.com](http://cdn.cytivalifesciences.com) [cdn.cytivalifesciences.com]
- [12. researchgate.net](http://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Cloning and Expression of Recombinant SJ26 Protein]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15544638/docs#application-notes-and-protocols-cloning-and-expression-of-recombinant-sj26-protein>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)